

# AP39: A Technical Guide to a Mitochondria-Targeted Hydrogen Sulfide Donor

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## Compound of Interest

Compound Name: AP39

Cat. No.: B8144841

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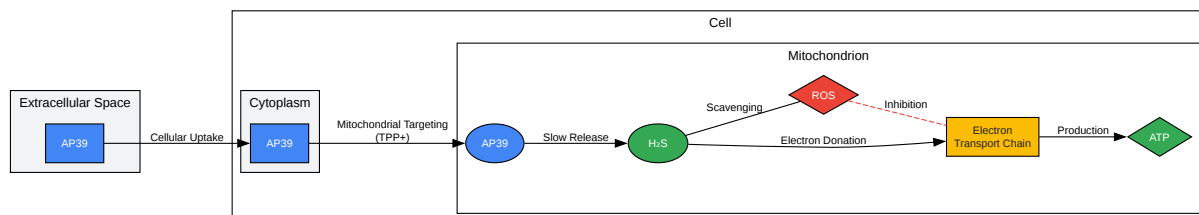
## Introduction

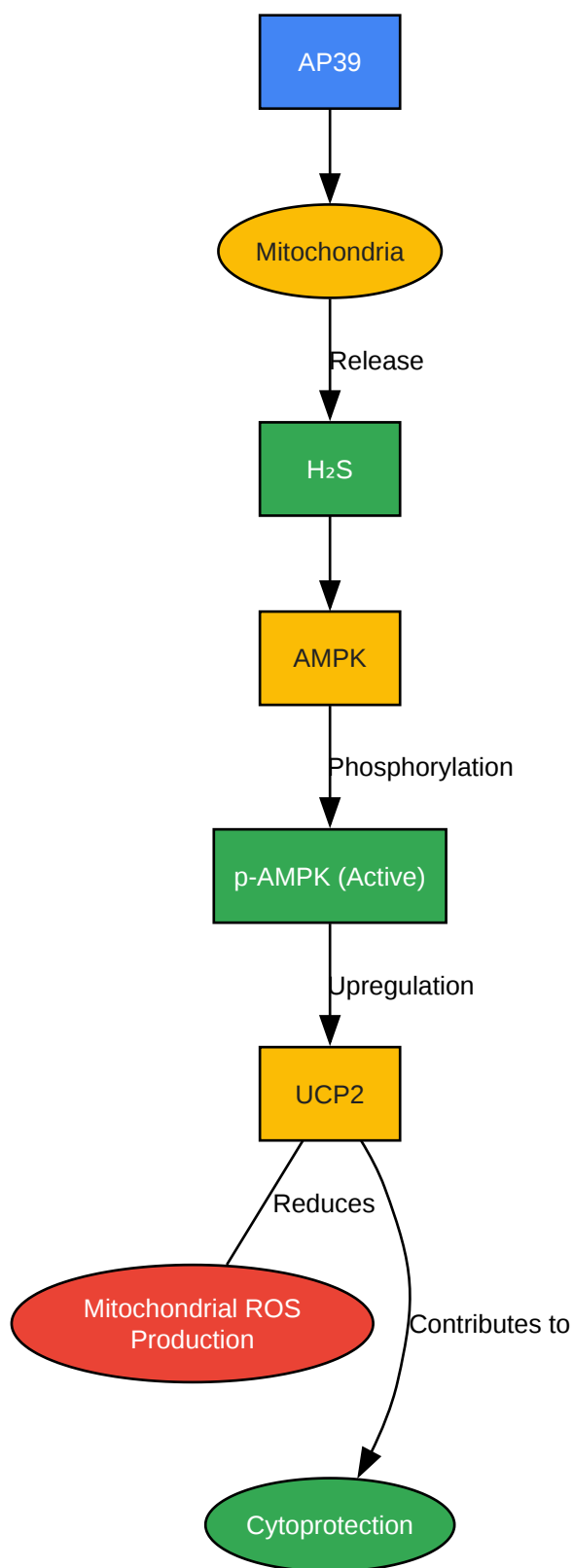
**AP39**, chemically known as (10-oxo-10-(4-(3-thioxo-3H-1,2-dithiol-5yl)phenoxy)decyl)triphenylphosphonium bromide, is a novel small molecule designed to deliver hydrogen sulfide (H<sub>2</sub>S) directly to mitochondria. As an endogenously produced gasotransmitter, H<sub>2</sub>S plays a crucial role in cellular signaling, cytoprotection, and the regulation of mitochondrial bioenergetics. However, its therapeutic application has been hampered by its gaseous nature and lack of targeted delivery. **AP39** overcomes these challenges by coupling an H<sub>2</sub>S-donating moiety (dithiolethione) to a triphenylphosphonium (TPP<sup>+</sup>) cation, which facilitates its accumulation within the mitochondria. This targeted delivery allows for the localized release of H<sub>2</sub>S, minimizing off-target effects and maximizing its therapeutic potential in a range of preclinical models of diseases associated with mitochondrial dysfunction.

## Mechanism of Action

**AP39**'s mechanism of action is centered on its ability to selectively deliver H<sub>2</sub>S to the mitochondrial matrix. The positively charged TPP<sup>+</sup> cation exploits the significant negative mitochondrial membrane potential to drive its accumulation within the mitochondria. Once localized, the dithiolethione moiety undergoes slow hydrolysis, releasing H<sub>2</sub>S in a sustained manner. This localized increase in mitochondrial H<sub>2</sub>S concentration has several key effects:

- Supports Mitochondrial Bioenergetics: At low nanomolar concentrations, **AP39**-derived H<sub>2</sub>S can donate electrons to the electron transport chain, specifically at the level of ubiquinone, thereby stimulating ATP production.[1]
- Reduces Oxidative Stress: H<sub>2</sub>S is a potent antioxidant that can directly scavenge reactive oxygen species (ROS) and enhance the activity of endogenous antioxidant enzymes.
- Modulates Signaling Pathways: **AP39** has been shown to modulate key signaling pathways involved in cellular metabolism and survival, such as the AMPK/UCP2 pathway.[2]





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## References

- 1. The Hydrogen Sulfide Donor AP39 Reduces Glutamate-mediated Excitotoxicity in a Rat Model of Brain Ischemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. alsnewstoday.com [alsnewstoday.com]
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